

Multi-Channel Temperature Monitoring: A Technical Guide to Stacking MCC-134 HATs

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview and detailed protocols for utilizing multiple **MCC-134** thermocouple measurement HATs with a Raspberry Pi for high-channel-count temperature monitoring. This solution is particularly suited for applications in laboratory research and pharmaceutical development, where precise and simultaneous temperature logging from numerous sensors is critical for experimental integrity and data reliability.

Introduction

The Measurement Computing Corporation (MCC) 134 is a 4-channel thermocouple measurement HAT (Hardware Attached on Top) for the Raspberry Pi.[1][2] It offers 24-bit resolution and supports a wide range of thermocouple types, making it a versatile tool for scientific applications.[1][2] A key feature of the MCC DAQ HAT series is the ability to stack up to eight HATs on a single Raspberry Pi, enabling a scalable solution for up to 32 simultaneous temperature measurements.[1][2] This guide will walk through the hardware configuration, software setup, and data acquisition protocols for a multi-HAT MCC-134 system.

System Architecture and Specifications

A multi-channel temperature monitoring system built with stacked **MCC-134** HATs consists of a Raspberry Pi host, a stack of **MCC-134** HATs, and the necessary thermocouples. The logical



architecture of this system is hierarchical, with the Raspberry Pi managing data acquisition from each HAT in the stack.

Quantitative Data Summary

The following tables summarize the key specifications of the MCC-134 HAT and the multi-HAT system.

Table 1: MCC-134 HAT Specifications

Feature	Specification	
Thermocouple Inputs	4 isolated channels	
ADC Resolution	24-bit	
Supported Thermocouple Types	J, K, R, S, T, N, E, and B (software selectable per channel)	
Update Interval	1 second (minimum)	
Cold Junction Compensation	3 high-resolution sensors	
Open Thermocouple Detection	Supported on all channels	
Power Consumption	Powered by Raspberry Pi GPIO (3.3V and 5V)	

Table 2: Stacked MCC-134 System Specifications

Feature	Specification	
Maximum Number of Stacked HATs	8	
Maximum Thermocouple Channels	32 (with 8 stacked MCC-134s)	
Host Computer	Raspberry Pi (Models with 40-pin GPIO header)	
Programming Interfaces	C, C++, Python	
Software	MCC DAQ HAT Library (Open-source)	



Experimental Protocol: Multi-HAT Setup and Data Acquisition

This section provides a detailed methodology for setting up a multi-channel temperature monitoring system using stacked **MCC-134** HATs.

Hardware Configuration

A critical step in configuring a stack of **MCC-134** HATs is assigning a unique address to each board. This is achieved by configuring the address jumpers (A0, A1, A2) on each HAT. The base HAT (closest to the Raspberry Pi) should have address 0 (no jumpers installed). Each subsequent HAT must have a unique address from 1 to 7.

Table 3: MCC-134 Address Jumper Settings

Board Address	Jumper A2	Jumper A1	Jumper A0
0	No Jumper	No Jumper	No Jumper
1	No Jumper	No Jumper	Jumper Installed
2	No Jumper	Jumper Installed	No Jumper
3	No Jumper	Jumper Installed	Jumper Installed
4	Jumper Installed	No Jumper	No Jumper
5	Jumper Installed	No Jumper	Jumper Installed
6	Jumper Installed	Jumper Installed	No Jumper
7	Jumper Installed	Jumper Installed	Jumper Installed

Experimental Workflow for Hardware Setup:





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Fig. 1: Hardware Setup Workflow

Software Installation and Configuration

With the hardware assembled, the next step is to install the necessary software on the Raspberry Pi. This involves installing the MCC DAQ HAT library and its dependencies.

- Update Raspberry Pi OS:
- Detect Stacked HATs: After installation, it is crucial to run a command that reads the EEPROMs of the stacked HATs and configures the system accordingly.

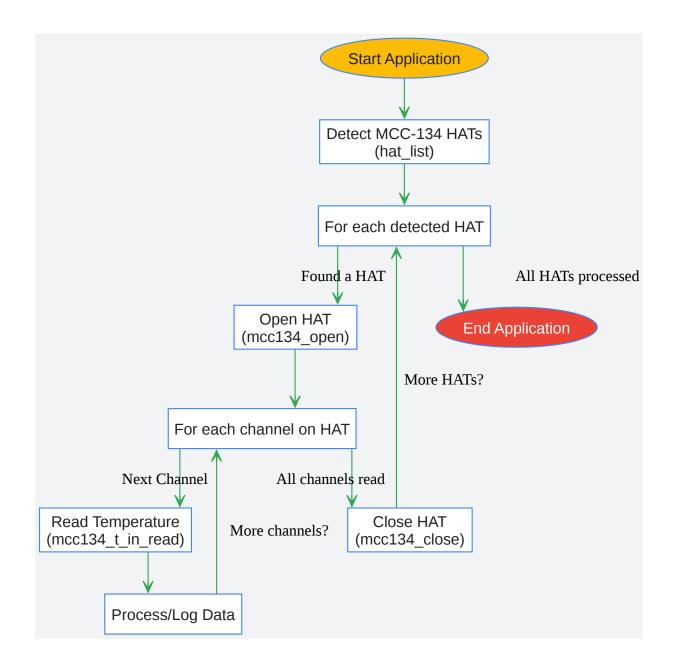
To verify that all HATs are detected, you can list the available boards:

Data Acquisition Scripts

The daqhats library provides a straightforward interface for reading data from the **MCC-134** HATs in both Python and C++. The following examples demonstrate how to read temperature data from all channels of all detected **MCC-134** HATs.

Logical Flow for Data Acquisition:





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Fig. 2: Data Acquisition Logical Flow

Python Example: read_all_temperatures.py

C++ Example: read_all_temperatures.cpp



Best Practices for Accurate Measurements

To ensure the highest quality of data, consider the following best practices:

- Minimize Thermal Gradients: Place the MCC-134 HATs in an environment with stable temperature and minimal air currents to reduce errors in cold junction compensation.
- Reduce Raspberry Pi CPU Load: High CPU usage can increase the temperature of the Raspberry Pi, potentially affecting the accuracy of the cold junction compensation on the nearest HAT. If possible, offload intensive computations to another machine.
- HAT Stacking Order: For optimal accuracy, it is recommended to place the MCC-134 HATs
 furthest from the Raspberry Pi in a mixed-HAT stack. This minimizes the thermal influence of
 the Raspberry Pi's processor.
- Proper Thermocouple Connection: Ensure a secure and correct polarity connection of the thermocouple wires to the screw terminals. Loose connections can lead to intermittent readings and errors.
- Use Shielded Thermocouples in Noisy Environments: In environments with significant electromagnetic interference, using shielded thermocouples can help to reduce noise and improve measurement stability.

Conclusion

Stacking multiple MCC-134 HATs provides a robust and scalable solution for multi-channel temperature monitoring in research and development settings. By following the detailed hardware and software protocols outlined in this guide, researchers and scientists can reliably acquire precise temperature data from a large number of sensors simultaneously. The open-source nature of the MCC DAQ HAT library offers the flexibility to integrate this data acquisition system into larger experimental control and data analysis workflows.

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